

Technical Guide: 7-Bromo-4-methoxy-5-nitroindoline

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Compound of Interest

Compound Name: 7-Bromo-4-methoxy-5-nitroindoline

CAS No.: 1427503-13-6

Cat. No.: B1378368

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, a hypothetical synthesis protocol, and a general experimental workflow for the characterization of **7-Bromo-4-methoxy-5-nitroindoline**. This compound, a substituted indoline, represents a class of molecules with significant interest in medicinal chemistry and drug discovery due to the diverse biological activities associated with the indoline scaffold.

Core Compound Data

The fundamental physicochemical properties of **7-Bromo-4-methoxy-5-nitroindoline** are summarized below. These values are calculated based on its chemical structure and are essential for experimental design and interpretation.

Property	Value
Molecular Formula	C ₉ H ₉ BrN ₂ O ₃
Molecular Weight	273.08 g/mol
IUPAC Name	7-bromo-4-methoxy-5-nitro-2,3-dihydro-1H-indole
CAS Number	Not available
Canonical SMILES	<chem>COC1=C(C2=C(C=C1--INVALID-LINK--[O-])NCC2)Br</chem>

Hypothetical Synthesis Protocol

The following is a plausible, multi-step experimental protocol for the synthesis of **7-Bromo-4-methoxy-5-nitroindoline**, adapted from established methodologies for the synthesis of substituted indolines.

Objective: To synthesize **7-Bromo-4-methoxy-5-nitroindoline**.

Materials:

- 4-Methoxy-2-nitroaniline
- N-Bromosuccinimide (NBS)
- Ethylene glycol
- Palladium on carbon (Pd/C)
- Hydrogen gas (H₂) or a hydrogen donor (e.g., ammonium formate)
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Copper(I) bromide (CuBr)

- Appropriate solvents (e.g., Acetonitrile, Ethanol, Dichloromethane, Water)
- Standard laboratory glassware and equipment for organic synthesis

Methodology:

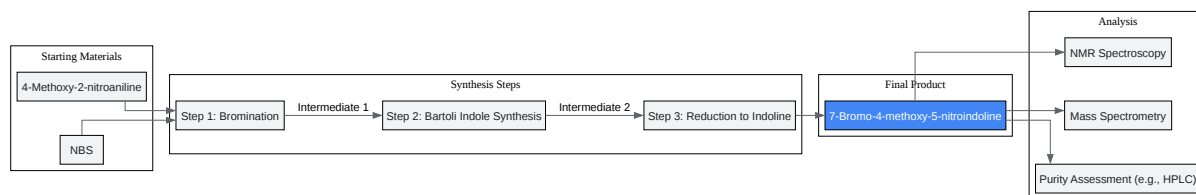
- Step 1: Bromination of 4-Methoxy-2-nitroaniline.
 - Dissolve 4-Methoxy-2-nitroaniline in a suitable solvent such as acetonitrile.
 - Slowly add N-Bromosuccinimide (NBS) to the solution at room temperature.
 - Stir the reaction mixture for several hours until the starting material is consumed (monitored by TLC).
 - Work up the reaction mixture by washing with an aqueous solution of sodium thiosulfate and then brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain 3-Bromo-6-methoxy-2-nitroaniline.
- Step 2: Synthesis of 7-Bromo-4-methoxy-5-nitroindole via the Bartoli Indole Synthesis.
 - Prepare a solution of the Grignard reagent, vinylmagnesium bromide, in THF.
 - Add a solution of 3-Bromo-6-methoxy-2-nitroaniline in THF dropwise to the Grignard reagent at a low temperature (e.g., -78 °C).
 - Allow the reaction to warm to room temperature and stir overnight.
 - Quench the reaction with a saturated aqueous solution of ammonium chloride.
 - Extract the product with an organic solvent (e.g., ethyl acetate), dry the combined organic layers, and concentrate.
 - Purify the crude product by column chromatography to yield 7-Bromo-4-methoxy-5-nitroindole.

- Step 3: Reduction of the Indole to Indoline.
 - Dissolve the 7-Bromo-4-methoxy-5-nitroindole in a suitable solvent like ethanol.
 - Add a catalytic amount of Palladium on carbon (10% Pd/C).
 - Subject the mixture to hydrogenation using a hydrogen balloon or a Parr hydrogenator at a suitable pressure.
 - Alternatively, use a transfer hydrogenation method with a hydrogen donor like ammonium formate.
 - Monitor the reaction by TLC until the starting material is consumed.
 - Filter the reaction mixture through a pad of Celite to remove the catalyst and concentrate the filtrate to obtain the desired product, **7-Bromo-4-methoxy-5-nitroindoline**.

Characterization: The final product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm its structure and purity.

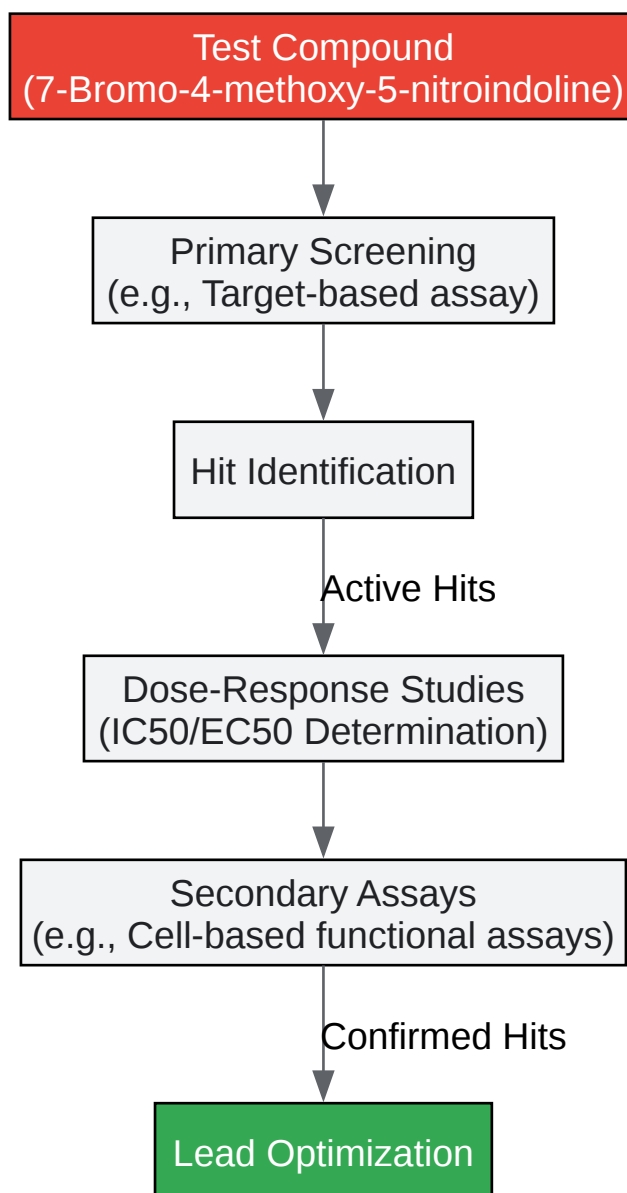
Experimental and Logical Workflows

The following diagrams illustrate key workflows relevant to the synthesis and potential biological evaluation of **7-Bromo-4-methoxy-5-nitroindoline**.



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*Figure 1: Synthetic workflow for **7-Bromo-4-methoxy-5-nitroindoline**.*



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Figure 2: General workflow for in vitro biological screening.

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